

An In-depth Technical Guide to the Safe Handling of Beta-Butyrolactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Butyrolactone*

Cat. No.: *B051020*

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For researchers, scientists, and drug development professionals, a thorough understanding of the chemical properties and associated hazards of **beta-butyrolactone** is paramount for ensuring laboratory safety. This guide provides a comprehensive overview of safety precautions and handling guidelines for **beta-butyrolactone**, incorporating quantitative data, and visual workflows to facilitate a safe research environment.

Hazard Identification and Classification

Beta-butyrolactone is a flammable liquid and is classified as a suspected carcinogen.[1] It is harmful if ingested, inhaled, or absorbed through the skin.[2] The compound is an irritant to the skin, eyes, mucous membranes, and upper respiratory tract.[2][3]

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H341: Suspected of causing genetic defects.
- H351: Suspected of causing cancer.[4]

The International Agency for Research on Cancer (IARC) has classified **beta-butyrolactone** in Group 2B, meaning it is "possibly carcinogenic to humans". Animal studies have shown it to be carcinogenic in mice and rats through various routes of administration.^[5]

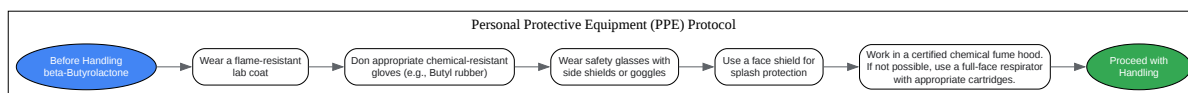
Physical and Chemical Properties

A summary of the key physical and chemical properties of **beta-butyrolactone** is provided in the table below.

Property	Value	Reference
Molecular Formula	C4H6O2	[3]
Molecular Weight	86.09 g/mol	[2][3]
Appearance	Clear colorless liquid	[3]
Odor	Acetone-like	[3]
Boiling Point	160 to 163°F at 29 mmHg (71-73°C at 39 hPa)	[2][3][4]
Melting Point	-46.3°F (-43.5°C)	[2][3]
Flash Point	140°F (60°C) - closed cup	[2][3]
Density	1.0555 g/mL at 68°F (20°C)	[2][3]
Water Solubility	≥ 100 mg/mL at 73°F (23°C)	[2][3]
Vapor Pressure	0.5 mmHg at 108°F (42°C); 5.5 mmHg at 124°F (51°C); 18.5 mmHg at 163°F (73°C)	[2][3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **beta-butyrolactone** to minimize exposure risk.



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Caption: Required PPE for handling **beta-butyrolactone**.

Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mist.[1]
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[6]
- Use non-sparking tools.[1][6]
- Wash hands thoroughly after handling.[1]

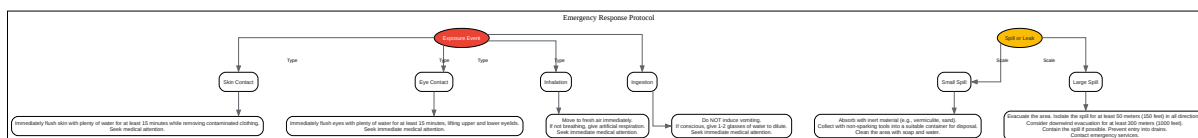
Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep containers tightly closed to prevent leakage and protect from moisture.[2]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3]

- Store in a locked cabinet or other secure area.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **beta-butyrolactone**.



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Caption: Emergency procedures for **beta-butyrolactone** exposure or spills.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: The compound is combustible.[2] When heated to decomposition, it may emit acrid smoke and toxic fumes of carbon monoxide and carbon dioxide.[2] Vapors can form explosive mixtures with air.[7]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Spill and Disposal Procedures

Spill Response:

- Small Spills: Absorb the spill with an inert material like vermiculite, sand, or earth.^[1] Use non-sparking tools to collect the material and place it in a suitable, sealed container for disposal.^[1]
- Large Spills: Evacuate non-essential personnel from the area. For large spills, consider an initial downwind evacuation of at least 300 meters (1000 feet).^[2] Prevent the spill from entering drains.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- It is recommended to burn the material in a chemical incinerator equipped with an afterburner and scrubber. Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.

Toxicological Information

The toxicological properties of **beta-butyrolactone** have not been exhaustively investigated. However, available data indicates the following:

Route of Exposure	Effects	Reference
Skin	Causes skin irritation. Harmful if absorbed.	[1][2]
Eyes	Causes serious eye irritation.	[1]
Inhalation	Causes irritation to the upper respiratory tract. Harmful if inhaled.	[1][2]
Ingestion	Harmful if swallowed. Causes gastrointestinal irritation.	[1][2]
Carcinogenicity	Suspected human carcinogen (IARC Group 2B).	[5]
Mutagenicity	Suspected of causing genetic defects.	

Experimental Protocols: Detailed experimental protocols for the toxicological studies cited are not readily available in the provided search results. For specific methodologies, researchers should consult the primary literature referenced in toxicological databases. Generally, carcinogenicity studies in animals, such as those mentioned by IARC, involve long-term exposure of the animals to the substance via different routes (e.g., oral, dermal, injection) followed by histopathological examination of tissues to identify tumor formation.[5] Mutagenicity is often assessed using in vitro tests like the Ames assay or in vivo tests like the micronucleus assay.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Incompatible with strong oxidizing agents and strong bases.[3]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides.

- Reactivity: It is hydrolyzed by water and aqueous alkali.[2][3] Studies have shown that beta-propiolactone is significantly more reactive with nucleophiles like guanosine, RNA, and DNA than **beta-butyrolactone**. [8] The main sites of alkylation are N-1 at adenosine, N-3 at cytidine, and N-7 at guanosine.[8]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Beta-Butyrolactone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051020#safety-precautions-and-handling-guidelines-for-beta-butyrolactone]

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